

# A Comparative Guide to 1H-Indole-2-methanol and Tryptophol in Biological Studies

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## Compound of Interest

Compound Name: **1H-Indole-2-methanol**

Cat. No.: **B185676**

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## Introduction

Indole and its derivatives are a cornerstone of medicinal chemistry and chemical biology, forming the structural core of numerous natural products and synthetic compounds with significant pharmacological activities. Among the vast family of indole-containing molecules, positional isomers can exhibit remarkably different biological profiles. This guide provides a comparative analysis of two such isomers: **1H-Indole-2-methanol** and tryptophol (2-(1H-indol-3-yl)ethan-1-ol), highlighting their known biological activities, mechanisms of action, and applications, supported by available experimental data.

A striking disparity exists in the scientific literature regarding these two compounds. Tryptophol is a well-documented metabolite with a broad spectrum of biological effects, including roles as a sleep-inducing molecule, a quorum-sensing agent, an immunomodulator, and an anti-inflammatory compound. In stark contrast, **1H-Indole-2-methanol** is predominantly described as a versatile chemical intermediate for the synthesis of more complex molecules, with a significant lack of publicly available data on its biological activity. This guide will summarize the known attributes of both compounds, presenting quantitative data where available, and detailing relevant experimental protocols to facilitate future research.

## Tryptophol: A Biologically Active Indole Metabolite

Tryptophol is a naturally occurring aromatic alcohol produced

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